

Physical and chemical properties of 2,4,5-Triamino-6-hydroxypyrimidine sulfate

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Compound of Interest

Compound Name:	2,5,6-Triaminopyrimidin-4-yl hydrogen sulfate
Cat. No.:	B119103

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An In-depth Technical Guide to 2,4,5-Triamino-6-hydroxypyrimidine Sulfate

This technical guide provides a comprehensive overview of the core physical and chemical properties, experimental protocols, and synthetic applications of 2,4,5-Triamino-6-hydroxypyrimidine sulfate (CAS No: 35011-47-3). The information is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Core Properties and Specifications

2,4,5-Triamino-6-hydroxypyrimidine sulfate is a pyrimidine derivative that serves as a crucial intermediate in the synthesis of various biologically active compounds.^{[1][2]} It is recognized for its role in producing purine derivatives with antiviral properties and in the synthesis of folic acid.^{[1][3][4]}

Physical and Chemical Data

The quantitative physical and chemical properties of 2,4,5-Triamino-6-hydroxypyrimidine sulfate are summarized in the table below for easy reference and comparison.

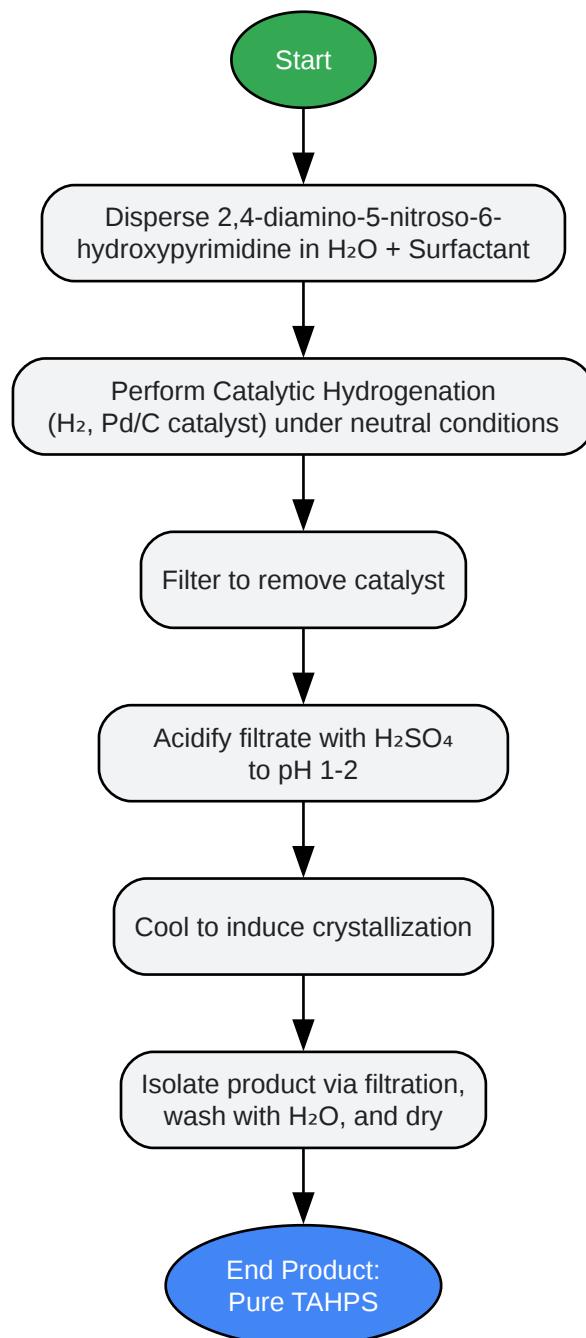
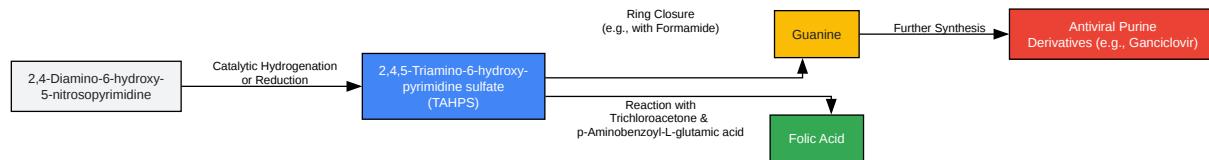
Property	Value	Citations
IUPAC Name	2,5,6-triamino-1,4-dihydropyrimidin-4-one; sulfuric acid	[5]
Synonyms	6-Hydroxy-2,4,5-triaminopyrimidine sulfate, Folic Acid Impurity B	[1] [6] [7] [8]
CAS Number	35011-47-3 (Anhydrous)	[6] [9]
Molecular Formula	C ₄ H ₇ N ₅ O · H ₂ SO ₄	[10] [11]
Molecular Weight	239.21 g/mol	[1] [10] [12]
Appearance	White to yellow-beige or light brown crystalline powder	[1] [5] [7] [13]
Melting Point	≥300 °C (decomposes)	[1] [2] [6] [10]
Boiling Point	277 °C at 760 mmHg	[1] [2]
Flash Point	121.3 °C	[1] [2]
Density	2.033 g/cm ³	[1] [2]
Solubility	Very low solubility in H ₂ O (2 g/L); Soluble in DMSO	[1] [6] [7]
pH	2-3 (2 g/L in H ₂ O at 20 °C)	[14]
Storage Temperature	Room Temperature (2-30°C), in an inert atmosphere, protected from light	[1] [10]

Stability and Reactivity

2,4,5-Triamino-6-hydroxypyrimidine sulfate is stable under normal storage conditions.[\[13\]](#) It should be kept away from strong oxidizing agents.[\[13\]](#) The compound is known to exhibit keto-enol tautomerism, with the enol form being predominant in the crystalline state.[\[9\]](#) It is stable in water for up to 24 hours when mixed with a suitable antioxidant.[\[15\]](#)[\[16\]](#)

Synthetic Pathways and Applications

This compound is a key building block in organic synthesis, primarily for heterocyclic compounds like purines.^[1] Its main applications include the preparation of guanines, folic acid, and other derivatives with potential antiviral and antioxidative activities.^{[1][3][7]}



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